

Technical Guide: Physicochemical Characteristics of C.I. Direct Brown 210

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Compound of Interest

Compound Name: DIRECT BROWN 210

Cat. No.: B1175307

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CAS Number: 12222-29-6

This technical guide provides an in-depth overview of the core physicochemical characteristics of C.I. **Direct Brown 210**. The information is intended for researchers, scientists, and professionals in drug development and other relevant industries who require detailed technical data on this compound. This document outlines its properties, standardized experimental methodologies, and key safety protocols.

Summary of Physicochemical Properties

Direct Brown 210 is a water-soluble anionic dyestuff belonging to the azo class of dyes. It is primarily used for dyeing cellulosic fibers such as cotton, paper, leather, and silk.^[1] The quantitative properties are summarized in the table below.

Property	Value	References
CAS Number	12222-29-6	
C.I. Number	22311	[2]
Synonyms	Direct Fast Brown GTL, Kayarus Supra Brown GTL	[3] [4]
Appearance	Brown Powder	[3]
Hue	Brown / Dark Red-Light Brown	[2]
Molecular Formula	Multiple reported: C ₂₉ H ₁₉ N ₅ Na ₂ O ₇ S, C ₂₄ H ₂₀ N ₂ O ₃ , C ₄₃ H ₂₄ CuN ₈ Na ₄ O ₁₇ S ₄	[2] [3] [5]
Solubility	Soluble in water; Soluble in concentrated sulfuric acid	[1] [3]
Dye Content / Purity	>98% / 99% minimum	[1]
Light Fastness	7-8 (on an 8-point scale)	
Washing Fastness	3-4 (on a 5-point scale)	
Moisture Content	< 1.5%	[1]
Odor	Odorless	[1]
Melting/Boiling Point	Undetermined / Not Available	
Chemical Stability	Stable under normal temperatures and pressures	

Note on Molecular Formula: There are conflicting reports regarding the precise molecular formula, which may be due to the commercial product being a mixture or having different salt forms. Researchers should verify the structure through analytical methods if elemental composition is critical.

Experimental Protocols

The following sections detail generalized experimental protocols for determining the key physicochemical characteristics of direct dyes like **Direct Brown 210**. These are based on internationally recognized standards.

Determination of Water Solubility

This protocol outlines a standard filter test to assess the solubility of the dye in water.

Objective: To determine the solubility and the presence of insoluble matter in a dye sample.

Materials:

- **Direct Brown 210** sample
- Deionized water
- Analytical balance
- Beakers and graduated cylinders
- Heating plate with magnetic stirrer
- Whatman No. 2 filter paper (or equivalent)
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Prepare a dye solution of a specified concentration (e.g., 10 g/L) by dissolving a precisely weighed amount of **Direct Brown 210** in a known volume of deionized water.
- Heat the solution to a specified temperature (e.g., 70-80°C) while stirring continuously for a set period to ensure complete dissolution.^[6]
- Pre-weigh a dry Whatman No. 2 filter paper.

- Filter the prepared dye solution through the pre-weighed filter paper using a vacuum filtration apparatus.
- Wash the filter paper with a small amount of hot deionized water to ensure all soluble dye has passed through.
- Carefully remove the filter paper and dry it in an oven at 105°C until a constant weight is achieved.^[7]
- The difference between the final and initial weight of the filter paper indicates the mass of insoluble matter.
- Solubility is assessed based on the amount of residue and the time taken for the solution to pass through the filter. A fast filtration time with minimal residue indicates good solubility.^[6]

Determination of Dye Content (Strength) via UV-Visible Spectrophotometry

This protocol uses UV-Visible spectroscopy to determine the relative strength of the dye based on its light absorbance, following the Beer-Lambert law.

Objective: To quantify the dye concentration in a solution and assess its tinctorial strength.

Materials:

- **Direct Brown 210** sample
- Deionized water
- Volumetric flasks and pipettes
- UV-Visible Spectrophotometer
- Cuvettes

Procedure:

- Preparation of Standard Solutions: Prepare a stock solution by accurately weighing a standard sample of **Direct Brown 210** and dissolving it in a 100 mL volumetric flask with deionized water. From this stock, create a series of dilutions with known concentrations.[8]
- Determine Maximum Wavelength (λ_{max}): Scan one of the standard solutions across the visible spectrum (approx. 400-700 nm) to identify the wavelength of maximum absorbance (λ_{max}).[9]
- Generate Calibration Curve: Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration. This will generate a standard calibration curve.[10]
- Measure Unknown Sample: Prepare a solution of the test sample of **Direct Brown 210** using the same method as the standards. Ensure its absorbance falls within the linear range of the calibration curve; dilute if necessary.[10]
- Calculate Dye Content: Measure the absorbance of the test sample at λ_{max} . Use the calibration curve to determine its concentration. The relative strength can be calculated by comparing this concentration to that of a reference standard.[8][9]

Color Fastness to Light (ISO 105-B02)

This protocol describes the method for assessing the resistance of the dye on a substrate to fading when exposed to a standardized artificial light source.

Objective: To determine the light fastness rating of the dyed material.

Materials:

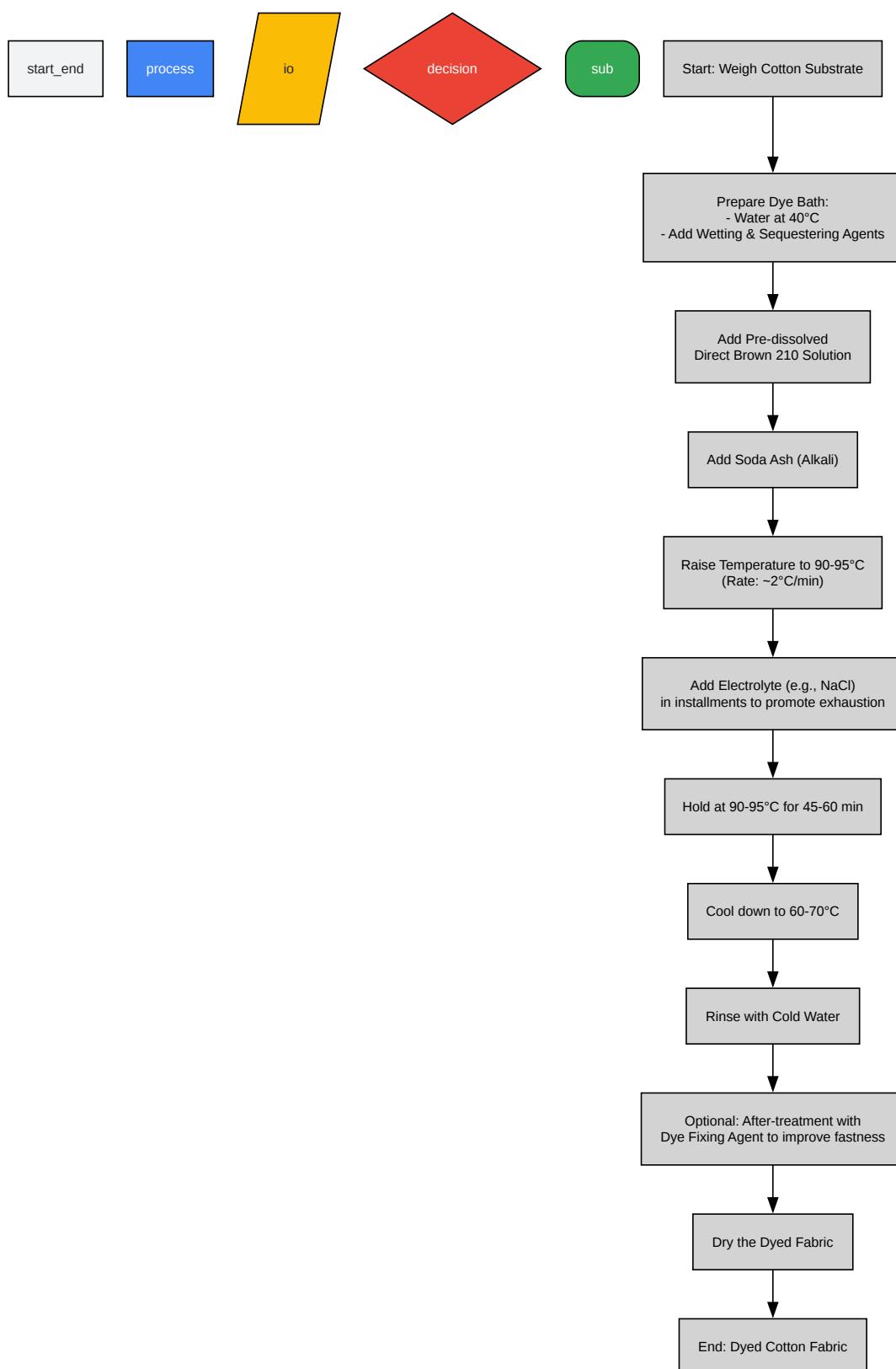
- Dyed textile specimen (e.g., cotton dyed with **Direct Brown 210**)
- ISO blue wool references (standards 1-8)[11]
- Xenon arc lamp apparatus with a window-glass filter[12][13]
- Masking cards
- Grey Scale for assessing color change (ISO 105-A02)

Procedure:

- Sample Preparation: Mount the dyed textile specimen and a set of blue wool references on cardboard masks. Cover a portion of each sample and reference to serve as the unexposed original.[13]
- Exposure: Place the mounted specimens in a xenon arc weathering instrument. The apparatus should be set to simulate daylight through window glass under controlled conditions of temperature and humidity as specified in ISO 105-B02.[1][12]
- Evaluation: Expose the samples to the light until a specified color change is observed on the blue wool references. The color change of the test specimen is then compared against the changes in the blue wool references.[14]
- Rating: The light fastness rating is the number of the blue wool reference that shows a similar degree of fading (contrast) as the test specimen when assessed using the Grey Scale.[11] A rating of 7-8, as reported for **Direct Brown 210**, indicates very high resistance to light fading.

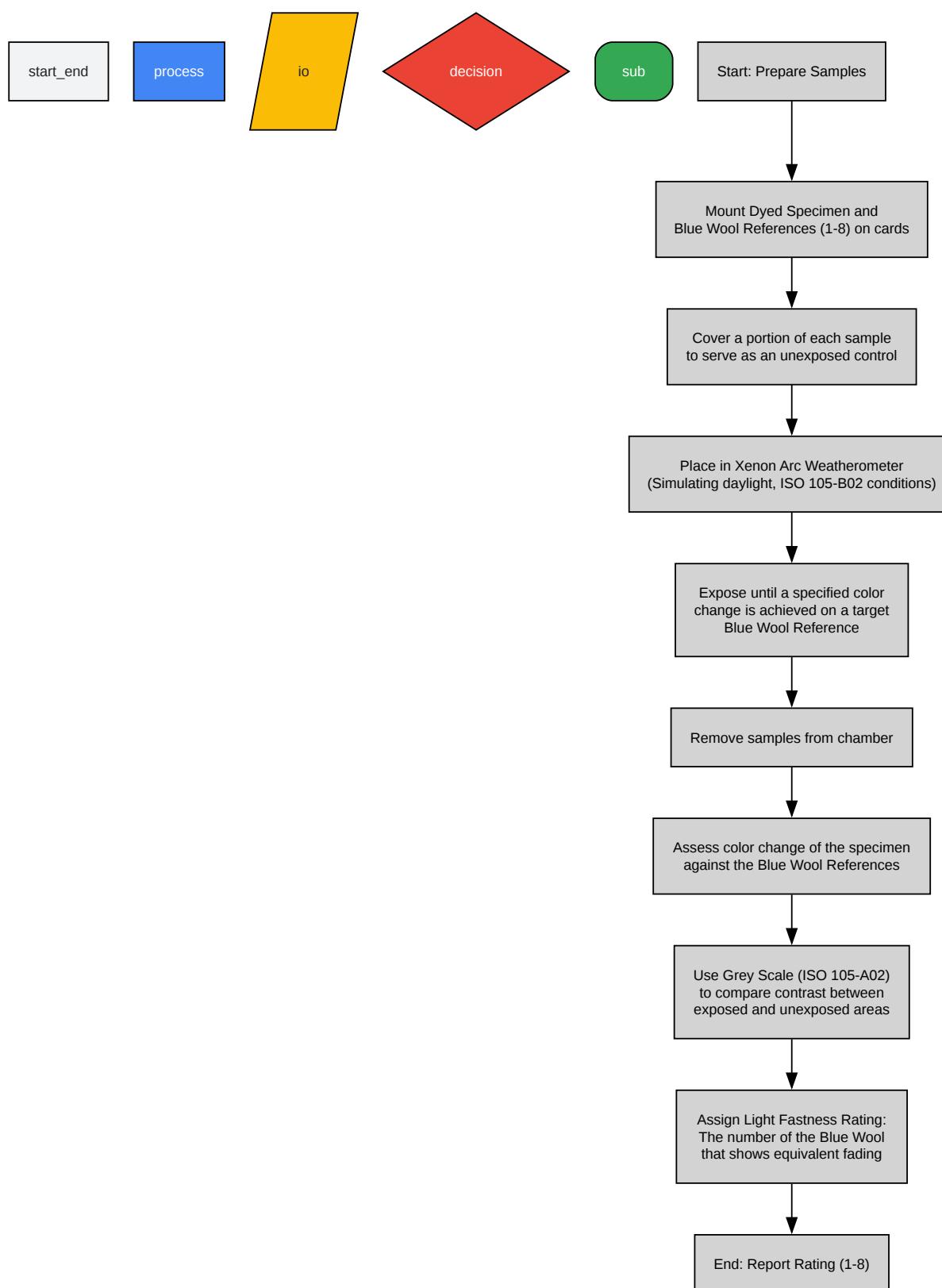
Experimental and Logical Workflows

The following diagrams illustrate standardized workflows relevant to the characterization and application of **Direct Brown 210**.



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*Fig. 1: General Protocol for Dyeing Cotton with **Direct Brown 210**.*



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Fig. 2: Workflow for Light Fastness Testing (ISO 105-B02).

Safety and Handling

A summary of safety information compiled from Material Safety Data Sheets (MSDS) is provided below. Users must consult the full MSDS before handling.

- Hazard Identification: The substance is a brown, odorless powder. It may be harmful if swallowed and can cause irritation to the eyes, skin, and respiratory tract. It may form combustible dust concentrations in air.
- First Aid Measures:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
 - Skin: Wash off with soap and plenty of water.
 - Ingestion: If the victim is conscious, give 2-4 cupfuls of water or milk. Do not induce vomiting. Seek immediate medical attention.
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Handling: Use with adequate ventilation and avoid dust generation. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a respirator if dust is present.
- Storage: Store in a cool, dry place in tightly sealed containers. Keep away from incompatible materials such as strong oxidizing and reducing agents.
- Stability: The product is stable under normal storage conditions. Hazardous decomposition products may include irritating and toxic fumes and gases during a fire.

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